

POE (20) lanolin vs other polyethylene glycol derivatives

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Compound Focus: POE (20) lanolin

CAS No.: 61790-81-6

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Understanding the Naming: POE vs. PEG

The terms **POE (Polyoxyethylene)** and **PEG (Polyethylene Glycol)** are often used interchangeably in cosmetic and pharmaceutical science [1]. Therefore, **POE (20) Lanolin** is chemically analogous to **PEG-20 Lanolin**, indicating a lanolin derivative modified with an average of 20 moles of ethylene oxide.

Comparison of PEG-Lanolin Derivatives

The table below summarizes key characteristics of **POE (20) Lanolin** and other common PEG-lanolin derivatives based on available information.

INCI Name	CAS Number	Physical Form	Solubility	Key Functions & Applications
POE (20) Lanolin (PEG-20 Lanolin) [2]	68648-27-1	White, waxy flakes	Oil & Water Soluble	Substitute for lanolin; used in creams, lotions, sticks, ringing gels; provides non-tacky film, slip, and spreadability.

INCI Name	CAS Number	Physical Form	Solubility	Key Functions & Applications
PEG-30 Lanolin [3]	Information Missing	Information Missing	Water-Soluble	Water-soluble lanolin; O/W emulsifier; preserves skin-caring properties.
PEG-75 Lanolin [3] [4]	Information Missing	Yellow to amber flaky wax (anhydrous) / Clear, yellow viscous liquid (50% solution)	Water-Soluble	Multifunctional surfactant (solubilizer, O/W emulsifier, wetting agent); used in clear liquid cosmetics, shampoos, skin creams, and low-viscosity microemulsions.
POE (50) Lanolin [5]	8039-09-6	Information Missing	Information Missing	Information Missing

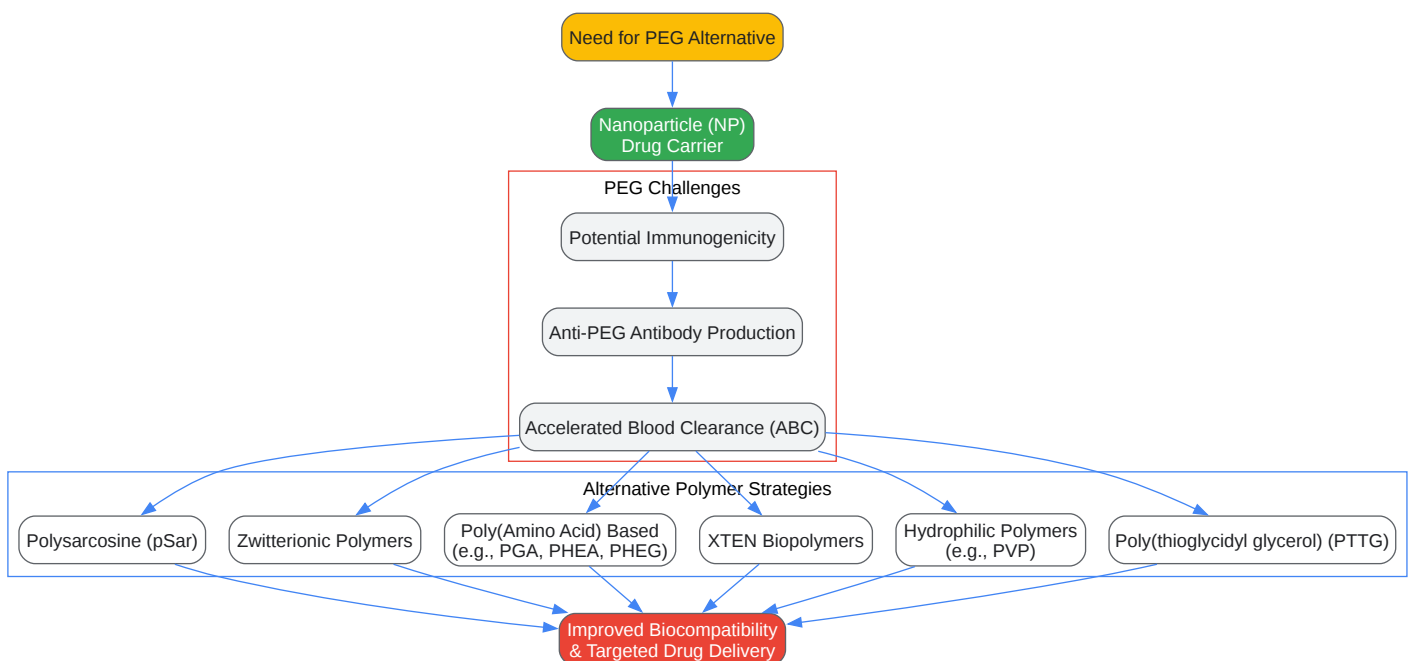
Comparative Advantages and Limitations

- **POE (20) Hydrogenated Lanolin:** This derivative is noted for its **unique solubility in both oil and water**, offering formulators greater flexibility. It is specifically recommended as a substitution for lanolin and its derivatives in products like sticks and ringing gels, where it provides **exceptional slip and spreadability without a tacky feel** [2].
- **Higher Ethoxylation (PEG-75 Lanolin):** Derivatives with a higher number of ethylene oxide units (e.g., PEG-75) are primarily developed to achieve **full water-solubility**. They excel as **solubilizers for insoluble substances** (like lanolin oil or hydrocarbons) and are key in formulating **stable, clear liquid products** such as aftershaves, cleansers, and low-viscosity microemulsions [3] [4].

Considerations for Drug Development

While PEGylation is a common strategy to improve the pharmacokinetics and bioavailability of drug carriers, the potential for **anti-PEG immunogenicity** is a critical consideration in pharmaceutical development [6]. The "stealth" effect of PEG can sometimes trigger immune responses, leading to the production of anti-PEG antibodies and accelerated blood clearance (ABC) of the drug carrier. Researchers

are actively investigating several synthetic alternatives for high-precision drug delivery, as shown in the following workflow:



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Alternatives like **Polysarcosine (pSar)** and **Zwitterionic Polymers** are being explored for their biocompatibility and potential to reduce immunogenic responses [6].

Experimental Protocol Guidance

Available sources do not provide full experimental protocols for testing **POE (20) lanolin**. However, you can adapt standard methodologies based on its functions:

- **For Emulsification Performance:** Prepare o/w emulsions using a primary emulsifier and incorporate a fixed percentage of the PEG-lanolin derivative (e.g., 0.5-2.0%). Use techniques like centrifugation and particle size analysis over time (e.g., using laser diffraction) to assess emulsion stability and droplet size distribution compared to a control [4].
- **For Solubilizing Capacity:** Gradually add an insoluble active ingredient (e.g., a fragrance oil or pharmaceutical compound) into a aqueous solution containing the PEG-lanolin derivative. The endpoint is the concentration at which the solution remains clear and non-turbid, indicating successful solubilization [4].
- **For Film Character Assessment:** Apply a thin layer of a formulation containing the derivative onto a substrate like glass or synthetic skin. Use instrumental texture analysis or sensory panels to quantitatively evaluate properties like tackiness, slip, and spreadability [2].

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References

1. Safety Evaluation of Polyethylene Glycol (PEG) Compounds for... [pmc.ncbi.nlm.nih.gov]
2. Peg - 20 hydrogenated lanolin | definition | solverchem properties [solverchem.com]
3. Lanolin Derivatives [lanolin.de]
4. ethoxylated: Composition and specification | LanisLanolin Lanolin [lanolin.com]
5. (50) POE | CAS#:8039-09-6 | Chemsrce LANOLIN [chemsrc.com]
6. 6 PEG You Should Be Thinking About Alternatives [bioprocessonline.com]

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